Technical Whitepaper: 4-Chloro-2-methylpyrimidine Hydrochloride

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Compound of Interest	
Compound Name:	*4-Chloro-2-methylpyrimidine hydrochloride*
CAS No.:	*1159824-34-6*
Cat. No.:	*B3346203*

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A Critical Reagent for Heterocyclic Functionalization in Drug Discovery

Executive Summary

4-Chloro-2-methylpyrimidine (CAS 4994-86-9 for the free base) is a high-value pharmacophore building block extensively utilized in medicinal chemistry.[1] It serves as a linchpin in the synthesis of bioactive pyrimidine derivatives, particularly kinase inhibitors (e.g., KDR, EGFR) and G-protein coupled receptor (GPCR) antagonists.

This guide provides a rigorous technical analysis of the compound, focusing on its synthesis, the specific advantages of its hydrochloride salt form, and its reactivity profile in Nucleophilic Aromatic Substitution (

). While CAS 4994-86-9 technically refers to the free base, this document addresses the hydrochloride salt as the preferred species for stability and storage, clarifying the distinction for the bench scientist.

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Chemical Identity & Physical Profile[1][2][3][4][5]

The distinction between the free base and the hydrochloride salt is critical for experimental reproducibility. The free base is a low-melting solid/oil that is prone to hydrolysis, whereas the hydrochloride salt offers enhanced shelf-life and crystallinity.

Property	Free Base	Hydrochloride Salt
CAS Number	4994-86-9	Not widely indexed (often cited as free base)
Formula		
Molecular Weight	128.56 g/mol	165.02 g/mol
Appearance	White to yellowish low-melting solid	White crystalline powder
Melting Point	55.0 – 59.0 °C	> 200 °C (Decomposes)
Solubility	DCM, EtOAc, DMSO	Water, Methanol, DMSO
Stability	Moisture sensitive (hydrolyzes to pyrimidinone)	Hygroscopic but chemically stable under

> *Expert Insight: In high-throughput synthesis, we recommend generating the free base in situ from the hydrochloride salt by washing with saturated*
>
> immediately prior to use. This avoids the degradation often seen with long-term storage of the free base.

Synthesis & Production Logic

The industrial and laboratory standard for synthesizing 4-chloro-2-methylpyrimidine involves the deformylative chlorination of 2-methyl-4(3H)-pyrimidinone. This transformation utilizes

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Phosphorus Oxychloride (

) as both the solvent and the chlorinating agent.[2]

2.1. Reaction Mechanism (The "Why")

The reaction is not a simple substitution.[3] It relies on the tautomeric equilibrium of the pyrimidinone precursor.

- Activation: The amide oxygen attacks the electrophilic phosphorus of

  , creating a highly reactive dichlorophosphate leaving group.
- Substitution: Chloride ion attacks the C4 position, restoring aromaticity and expelling the phosphate species.
- Salt Formation: The resulting free base is basic enough to accept a proton from the HCl by-product, often isolating initially as a salt or complex.

2.2. Validated Protocol (Step-by-Step)

Reagents:

- 2-Methyl-4(3H)-pyrimidinone (1.0 eq)
- (3.0 – 5.0 eq)
- N,N-Dimethylaniline or DMF (Cat. 0.1 eq - accelerates reaction via Vilsmeier-type intermediate)

Workflow:

- Setup: Charge 2-methyl-4(3H)-pyrimidinone into a dry round-bottom flask under Argon.
- Addition: Add

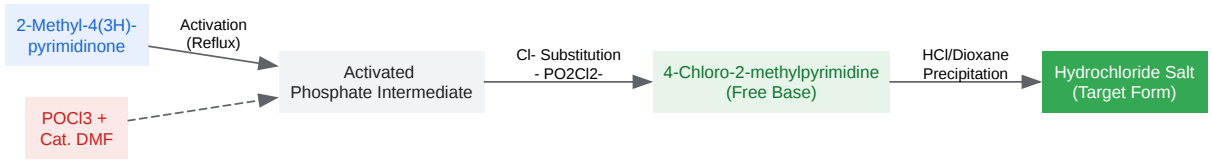
  slowly at room temperature (exothermic). Add catalyst.[4]
- Reaction: Heat to reflux (approx. 100–110 °C) for 2–4 hours. Monitor by TLC (eluent 30% EtOAc/Hexane).

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- Endpoint: Disappearance of the polar starting material.

- Workup (Critical Step):
  - Cool reaction to RT.
  - Slowly pour the mixture onto crushed ice/water with vigorous stirring (Quenches excess).
  - For Free Base: Neutralize with or to pH 8, extract with DCM.
  - For HCl Salt: Evaporate excess under reduced pressure first. Dissolve residue in dry Ethanol/Ether and treat with anhydrous HCl gas or 4M HCl in Dioxane. Filter the precipitate.[4]

2.3. Synthesis Visualization



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Figure 1: Synthetic pathway from pyrimidinone precursor to the stable hydrochloride salt.

Applications in Drug Development ( )

The core utility of 4-chloro-2-methylpyrimidine lies in the lability of the C4-chlorine atom. The pyrimidine ring is electron-deficient (π-deficient), making the C4 position highly susceptible to Nucleophilic Aromatic Substitution ( ).[4]

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3.1. Reactivity Hierarchy

- C4-Position: Highly reactive toward amines, thiols, and alkoxides. The nitrogen atoms at positions 1 and 3 withdraw electron density, stabilizing the Meisenheimer complex intermediate.
- C2-Methyl Group: Relatively stable but can be deprotonated by strong bases (e.g., LDA, NaH) to participate in condensation reactions, though this requires protecting the C4 position or performing

  first.

3.2. Troubleshooting

Failures

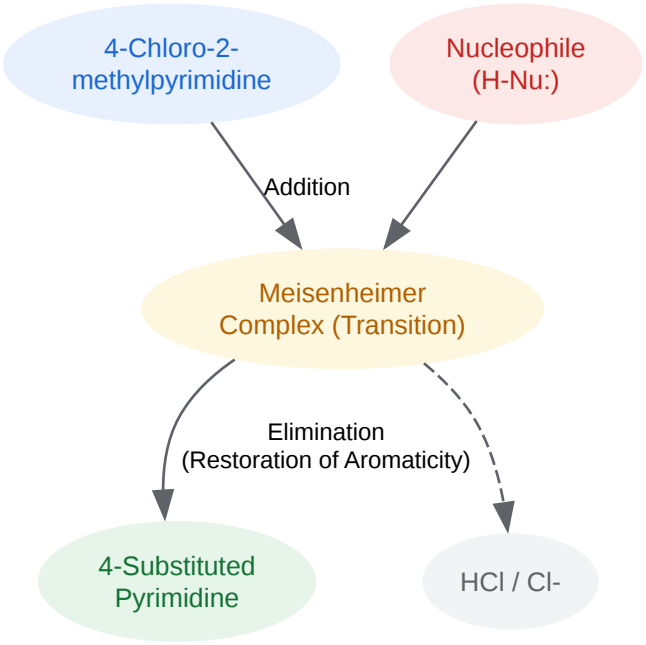
If the substitution with an amine fails:

- Check Protonation: If using the HCl salt, you must add an auxiliary base (TEA, DIPEA, or

) to neutralize the salt and free the amine nucleophile.
- Solvent Choice: Use polar aprotic solvents (DMF, DMSO, NMP) to stabilize the transition state.
- Temperature: While reactive, sterically hindered amines may require heating to 80–120 °C.

3.3. Reaction Mechanism Diagram

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Figure 2:

mechanism showing the addition-elimination pathway at the C4 position.

Handling, Safety & Storage

Hazard Class: Corrosive (Skin Corr.[1][5][6][7][8] 1B), Acute Tox. 4 (Oral).[9] Signal Word: DANGER.

- Moisture Sensitivity: The C-Cl bond is susceptible to hydrolysis, especially in acidic aqueous environments, reverting the compound to the inactive 2-methyl-4-pyrimidinone.
- Storage:
  - Free Base: Store at -20 °C under inert atmosphere (Argon/Nitrogen).
  - HCl Salt: Store at 2–8 °C in a desiccator. Highly hygroscopic.
- Emergency: In case of skin contact, wash immediately with polyethylene glycol 400 or copious water. The compound can cause delayed burns.

References

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